

# (R)-I-BET762 Carboxylic Acid: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-I-BET762 carboxylic acid

Cat. No.: B10800863

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An In-depth Technical Guide on **(R)-I-BET762 Carboxylic Acid** for Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a comprehensive technical overview of **(R)-I-BET762 carboxylic acid**, a potent and selective inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins, with a primary focus on its application in biomedical research and drug discovery.

## Core Quantitative Data

A summary of the key quantitative data for **(R)-I-BET762 carboxylic acid** is presented below.

Property	Value	Reference(s)
Molecular Weight	396.8 g/mol	[1]
Molecular Formula	C <sub>20</sub> H <sub>17</sub> ClN <sub>4</sub> O <sub>3</sub>	[1]
BRD4 pIC <sub>50</sub>	5.1	[2]

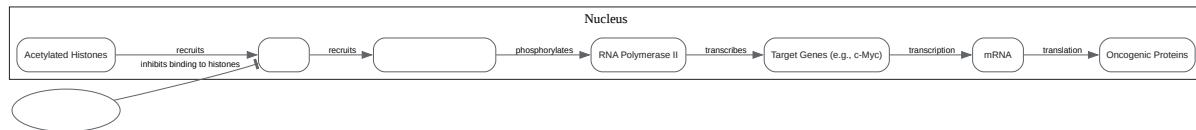
## Introduction to (R)-I-BET762 Carboxylic Acid

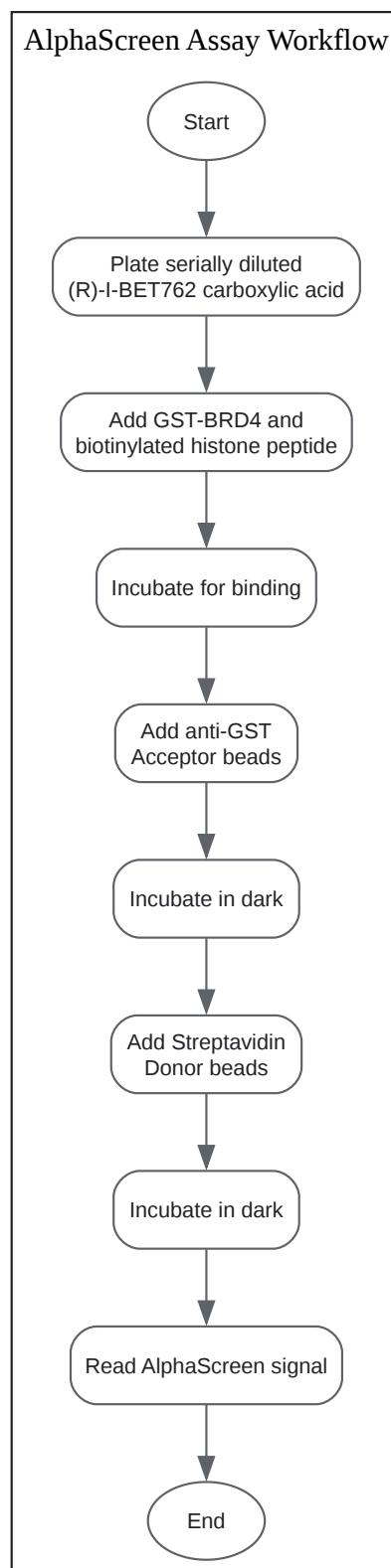
**(R)-I-BET762 carboxylic acid** is the R-enantiomer of I-BET762 carboxylic acid and a key chemical probe for studying the biological functions of BET proteins, particularly BRD4.[2] It

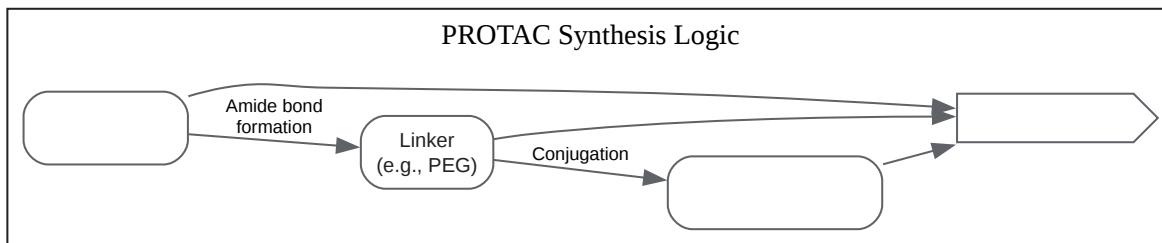
acts as a competitive inhibitor by binding to the acetyl-lysine recognition pockets of bromodomains, thereby displacing them from chromatin and disrupting downstream transcriptional programs. This molecule serves as a crucial warhead for the development of Proteolysis Targeting Chimeras (PROTACs), which are designed to induce the targeted degradation of BET proteins.[\[2\]](#)

## BRD4 Signaling Pathway

BRD4 is a critical epigenetic reader that plays a pivotal role in regulating gene expression. It functions by recognizing and binding to acetylated lysine residues on histones, which leads to the recruitment of the Positive Transcription Elongation Factor b (P-TEFb). P-TEFb, in turn, phosphorylates the C-terminal domain of RNA Polymerase II (Pol II), promoting transcriptional elongation and the expression of target genes, including oncogenes like c-Myc. The inhibition of BRD4 by molecules such as **(R)-I-BET762 carboxylic acid** disrupts this cascade, leading to the suppression of key inflammatory and cancer-related genes.







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## References

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- To cite this document: BenchChem. [(R)-I-BET762 Carboxylic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b10800863#r-i-bet762-carboxylic-acid-molecular-weight>

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